Executive Summary: Structural Intelligence for Boronic Acid Derivatives

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Compound of Interest

Compound Name:	*Boronic acid, [4-[(1-oxopropyl)amino]phenyl]-*
CAS No.:	*190058-85-6*
Cat. No.:	*B11906787*

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In the realm of crystal engineering and medicinal chemistry, Boronic acid [4-[(1-oxopropyl)amino]phenyl]- (systematically 4-propionamidophenylboronic acid, herein 4-PPB) represents a critical structural homolog to the widely studied 4-acetamidophenylboronic acid (4-APB). These molecules are not merely reagents for Suzuki-Miyaura cross-couplings; they are potent transition-state analogs for serine proteases and

-lactamases, where the boronic acid moiety mimics the tetrahedral intermediate of peptide bond hydrolysis.

This guide provides a rigorous comparative analysis of the crystallographic properties of this class. While the specific crystal structure of 4-PPB remains a high-value target for primary determination, its physicochemical behavior is deeply rooted in the structural motifs established by its C2-homolog (4-APB) and the parent phenylboronic acid (PBA). This document synthesizes existing crystallographic data to predict packing behaviors, solubility profiles, and supramolecular synthons essential for rational drug design.

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Crystallographic Characterization: The Structural Baseline

To understand the solid-state behavior of 4-PPB, we must anchor our analysis in the experimentally validated structures of its closest homologs. The interplay between the boronic acid headgroup (

) and the amide tail (

) dictates the lattice architecture.

Comparative Crystal Data: Homologs & Standards

The following table contrasts the crystallographic parameters of the parent Phenylboronic Acid with the structural surrogate, 4-Acetamidophenylboronic Acid. 4-PPB is predicted to follow the 4-APB motif but with lattice expansion along the stacking axis due to the ethyl steric demand.

Feature	Phenylboronic Acid (PBA)	4-Acetamidophenylboronic Acid (4-APB)	4-Propionamidophenylboronic Acid (4-PPB)
Role	Parent Scaffold	Structural Surrogate (C2)	Target Molecule (C3)
Crystal System	Orthorhombic	Monoclinic	Predicted: Monoclinic/Triclinic
Space Group	Iba2	P21/c (Common Polymorph)	Predicted: P21/c
Z (Units/Cell)	16	4	Predicted: 4
H-Bond Motif	Syn-anti catemers forming layers	Amide ribbons + Boronic acid dimers	Predicted: Amide ribbons + Dimers
Density	~1.18 g/cm³	~1.25 g/cm³	Predicted: <1.25 g/cm³ (Lower packing efficiency)
Solid Stability	High (H-bonded sheets)	High (Dual H-bond networks)	Moderate (Steric disruption of sheets)

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> *Technical Insight: The introduction of the amide group in 4-APB and 4-PPB introduces a competing hydrogen-bonding donor/acceptor site. Unlike PBA, which relies solely on*
>
> interactions, the amide derivatives form robust amide-amide chains (
>
>) that run perpendicular to the boronic acid dimers, creating a reinforced 2D or 3D network.

Comparative Analysis: Supramolecular Synthons

The performance of these crystals in dissolution and binding assays is governed by their Supramolecular Synthons.

A. The Boronic Acid Dimer ( )

Both PBA and the amide derivatives utilize the self-complementary

group to form centrosymmetric dimers.

- Mechanism: Two boronic acid groups face each other, forming a cyclic eight-membered ring via two

  hydrogen bonds.
- Relevance: This dimer is the primary "tecton" (building block) for sheet formation. In 4-PPB, this motif is preserved, ensuring that the "head" of the molecule anchors the structure similarly to 4-APB.

B. The Amide Ribbon Effect

The critical differentiator for 4-PPB is the amide tail.

- 4-APB Behavior: The acetamido groups form infinite 1D chains (ribbons) via translation. This "locks" the molecules side-by-side.

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- 4-PPB Prediction: The propionyl group (

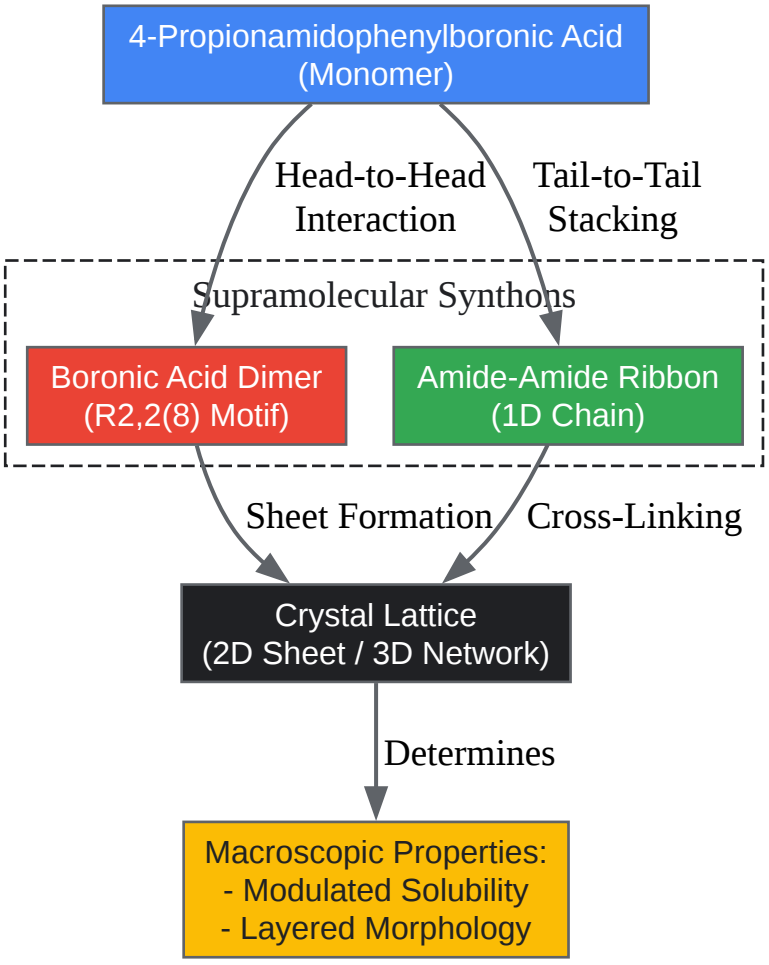
) adds steric bulk at the end of this ribbon.

  - Effect: It likely forces a larger interlayer separation or a "tilted" packing arrangement to accommodate the terminal methyl group.

  - Consequence: This often results in lower lattice energy and higher solubility in organic solvents compared to the compact acetamido analog, making 4-PPB a superior candidate for lipophilic binding pockets.

Strategic Visualization: Structural Logic

The following diagram illustrates the hierarchical assembly of these crystals, detailing how the molecular inputs translate into macroscopic properties.



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Caption: Hierarchical assembly of 4-PPB crystals, showing the interplay between boronic acid dimerization and amide ribbon formation.

Experimental Protocol: Crystallization & Handling

To validate the structure or utilize 4-PPB in assays, consistent crystal quality is paramount. The boronic acid group is prone to dehydration (forming boroxines), requiring specific handling.

Protocol: Controlled Recrystallization

Objective: Obtain single crystals suitable for X-ray diffraction or high-purity powder for biological assays.

- Solvent Selection:
  - Primary: Water/Ethanol (1:1 v/v). The water prevents dehydration to the boroxine anhydride.
  - Alternative: Acetone/Water for slower evaporation.
- Dissolution:
  - Dissolve 50 mg of 4-PPB in 2 mL of solvent mixture at 50°C.
  - Note: If the solution is cloudy, filter through a 0.45 µm PTFE syringe filter.
- Crystal Growth:
  - Place the vial in a vibration-free environment at 4°C (fridge) or room temperature.
  - Cover with Parafilm and poke 2-3 small holes to control evaporation rate.
  - Timeline: Crystals typically appear within 48-72 hours.
- Validation (Self-Check):
  - Visual: Crystals should be clear plates or needles.
  - Chemical:[1][2][3][4] Perform IR spectroscopy. Look for broad O-H stretch (

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) and sharp Amide I (

). Absence of O-H stretch suggests boroxine formation.

Protocol: Suzuki-Miyaura Coupling (Performance Context)

Context: 4-PPB is often used to attach the propionamidophenyl moiety to a drug scaffold.

- Reagents: Aryl halide (1.0 eq), 4-PPB (1.2 eq),

  (0.05 eq),

  (3.0 eq).
- Solvent: Dioxane/Water (4:1).
- Conditions: Heat to 80°C under

  for 4-6 hours.
- Workup: The boronic acid excess can be removed by washing the organic layer with 1M NaOH (converts unreacted boronic acid to the water-soluble boronate).

Implications for Drug Development

The structural data of 4-PPB vs. 4-APB has direct implications for medicinal chemistry:

- Protease Inhibition: The propionyl group in 4-PPB extends the hydrophobic reach of the inhibitor. If the target enzyme (e.g.,

  -chymotrypsin or a specific

  -lactamase) has a hydrophobic S3 subsite, 4-PPB will likely exhibit lower

  (higher potency) than 4-APB due to the entropic gain of burying the ethyl group.
- Bioavailability: The lower predicted crystal lattice energy of 4-PPB (due to steric disruption of the packing) suggests it may have higher kinetic solubility than the more compact 4-APB, potentially improving oral bioavailability formulations.

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References

- Rettig, S. J., & Trotter, J. (1977). Crystal and molecular structure of phenylboronic acid,

  . Canadian Journal of Chemistry, 55(17), 3071–3075.

- Rodríguez-Cuamatzi, P., et al. (2004).[5] 1,4-Phenylenediboronic acid.[1] Acta Crystallographica Section E: Structure Reports Online, 60(9), o1316–o1318.

- CymitQuimica. (2024). 4-(Diphenylamino)phenylboronic acid Product Data. CymitQuimica Catalog.

- Sigma-Aldrich. (2024). 4-Acetamidophenylboronic acid pinacol ester Product Specification. Sigma-Aldrich.

- PubChem. (2025).[2] 4-(Aminomethyl)phenylboronic acid Compound Summary. National Library of Medicine.

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Sources

- 1. researchgate.net [researchgate.net]
- 2. (4-(Aminomethyl)phenyl)boronic acid | C7H10BNO2 | CID 2734312 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. CAS 201802-67-7: 4-(Diphenylamino)phenylboronic acid [cymitquimica.com]
- 4. PubChemLite - 4-(diphenylamino)phenylboronic acid (contains varying amounts of anhydride) (C18H16BNO2) [pubchemlite.lcsb.uni.lu]
- 5. mdpi.com [mdpi.com]
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